

Spectroscopic Elucidation of (3-Bromophenyl)(cyclopropyl)methanone: A Guide to Structural Verification

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Compound of Interest

Compound Name: (3-Bromophenyl)
(cyclopropyl)methanone
CAS No.: 693774-26-4
Cat. No.: B1293269

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Prepared by: Your Senior Application Scientist

Introduction

In the landscape of pharmaceutical research and fine chemical synthesis, the unequivocal structural confirmation of novel and intermediate compounds is paramount. **(3-Bromophenyl)(cyclopropyl)methanone** (CAS No. 693774-26-4) represents a key building block, a versatile intermediate whose utility in the synthesis of more complex molecular architectures is significant.^{[1][2]} Its structure, featuring a brominated aromatic ring and a strained cyclopropyl ketone moiety, presents a distinct spectroscopic fingerprint.

This technical guide provides an in-depth analysis of the essential spectroscopic data required to identify and characterize **(3-Bromophenyl)(cyclopropyl)methanone**. We will delve into the interpretation of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The causality behind experimental choices and the interpretation of spectral

features are explained from a field-proven perspective, ensuring a trustworthy and self-validating system for compound verification.

Molecular Identity and Structure

Before delving into the spectroscopic data, it is essential to establish the fundamental properties of the target molecule.

- IUPAC Name: **(3-Bromophenyl)(cyclopropyl)methanone**[\[2\]](#)
- CAS Number: 693774-26-4[\[1\]](#)[\[2\]](#)
- Molecular Formula: C₁₀H₉BrO[\[1\]](#)[\[2\]](#)
- Molecular Weight: 225.08 g/mol [\[1\]](#)

The molecular structure, rendered below, illustrates the connectivity of the atoms, forming the basis for all subsequent spectroscopic interpretation.

Caption: Molecular structure of **(3-Bromophenyl)(cyclopropyl)methanone**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **(3-Bromophenyl)(cyclopropyl)methanone**, both ¹H and ¹³C NMR are required for full structural confirmation.

Predicted ¹H NMR Spectral Data

The proton NMR spectrum provides information on the number of different types of protons, their electronic environment, and their proximity to other protons. The predicted chemical shifts (in ppm) are based on established substituent effects on aromatic systems and data from analogous cyclopropyl ketones.

Table 1: Predicted ¹H NMR Data (500 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~ 8.05	t (triplet-like)	1H	Ar-H (H-2)	Proximal to the electron-withdrawing carbonyl group and ortho to the bromine atom.
~ 7.85	ddd	1H	Ar-H (H-6)	Ortho to the carbonyl group, showing coupling to H-5 and H-4.
~ 7.68	ddd	1H	Ar-H (H-4)	Ortho to the bromine atom, showing coupling to H-5 and H-2.
~ 7.35	t	1H	Ar-H (H-5)	Meta to both substituents, coupled to H-4 and H-6.
~ 2.65	m (multiplet)	1H	Cyclopropyl-CH	Methine proton of the cyclopropyl group, deshielded by the adjacent carbonyl.
~ 1.25	m (multiplet)	2H	Cyclopropyl-CH ₂	Diastereotopic methylene protons adjacent to the methine carbon.

| ~ 1.05 | m (multiplet) | 2H | Cyclopropyl-CH₂ | Diastereotopic methylene protons adjacent to the methine carbon. |

Expertise & Causality: The aromatic region is expected to show four distinct signals due to the meta-substitution pattern, breaking the symmetry of the ring. The cyclopropyl protons exhibit a complex splitting pattern due to geminal and vicinal coupling. The methine (CH) proton is significantly downfield due to the anisotropic effect of the adjacent carbonyl group.

Predicted ¹³C NMR Spectral Data

The ¹³C NMR spectrum reveals the number of unique carbon environments and provides insight into the electronic nature of those carbons.

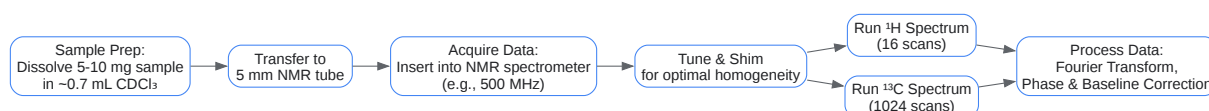
Table 2: Predicted ¹³C NMR Data (125 MHz, CDCl₃)

Chemical Shift (δ, ppm)	Assignment	Rationale
~ 198.5	C=O	Carbonyl carbon, highly deshielded.
~ 138.0	Ar-C (C-1)	Aromatic carbon attached to the acyl group.
~ 135.5	Ar-CH (C-6)	Aromatic methine carbon ortho to the acyl group.
~ 132.0	Ar-CH (C-2)	Aromatic methine carbon ortho to the bromine atom.
~ 130.0	Ar-CH (C-5)	Aromatic methine carbon para to the bromine atom.
~ 128.5	Ar-CH (C-4)	Aromatic methine carbon ortho to the bromine atom.
~ 123.0	Ar-C (C-3)	Aromatic carbon directly attached to bromine; its shift is attenuated by the halogen.
~ 20.0	Cyclopropyl-CH	Methine carbon of the cyclopropyl ring.

| ~ 12.0 | Cyclopropyl-CH₂ | Methylene carbons of the cyclopropyl ring. |

Trustworthiness: The predicted chemical shifts are grounded in extensive databases and established principles of carbon NMR spectroscopy.[3] For instance, the carbonyl carbon's chemical shift is characteristic of a ketone conjugated with an aromatic ring.

Experimental Protocol: NMR Data Acquisition



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Caption: Standard workflow for NMR sample preparation and data acquisition.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. The spectrum for **(3-Bromophenyl)(cyclopropyl)methanone** is dominated by the strong carbonyl stretch.

IR Spectrum Analysis

The key to interpreting the IR spectrum is to identify the characteristic absorption bands corresponding to specific vibrational modes.

Table 3: Key IR Absorption Bands

Frequency (cm ⁻¹)	Intensity	Assignment	Vibrational Mode
~ 3100-3000	Medium	Aromatic C-H	C-H Stretch
~ 3000-2850	Medium-Weak	Cyclopropyl C-H	C-H Stretch
~ 1680	Strong	C=O (Ketone)	C=O Stretch
~ 1585, 1470	Medium-Strong	Aromatic C=C	C=C Ring Stretch
~ 1020	Medium	Cyclopropyl Ring	Ring "Breathing" Mode

| ~ 550 | Medium | C-Br | C-Br Stretch |

Authoritative Grounding: The position of the carbonyl (C=O) stretch at ~1680 cm⁻¹ is indicative of an aryl ketone, where conjugation with the benzene ring lowers the frequency from a typical aliphatic ketone (~1715 cm⁻¹). This is a well-documented phenomenon in IR spectroscopy. The presence of a C-Br bond is confirmed by a band in the low-frequency fingerprint region.^[4]

Experimental Protocol: IR Data Acquisition (ATR)

Attenuated Total Reflectance (ATR) is a common, modern technique that requires minimal sample preparation.

- Instrument Preparation: Ensure the ATR crystal (typically diamond) is clean by wiping it with a solvent-moistened swab (e.g., isopropanol) and running a background scan.
- Sample Application: Place a small amount of the solid sample directly onto the ATR crystal.
- Pressure Application: Lower the pressure arm to ensure firm contact between the sample and the crystal.
- Data Acquisition: Collect the spectrum, typically by co-adding 16 or 32 scans to improve the signal-to-noise ratio.
- Cleaning: Clean the crystal thoroughly after the measurement.

Mass Spectrometry (MS)

Mass spectrometry provides the exact molecular weight and crucial information about the molecule's fragmentation pattern, which acts as a structural fingerprint. High-Resolution Mass Spectrometry (HRMS) for this compound confirms its elemental composition.^[5]

MS Analysis

- Molecular Ion (M^+):** The mass spectrum will exhibit a characteristic pair of peaks for the molecular ion due to the natural isotopic abundance of bromine (^{79}Br : ~50.7%, ^{81}Br : ~49.3%). This results in two peaks of nearly equal intensity at m/z 224 and m/z 226.
- High-Resolution MS (HRMS):** The calculated exact mass for the protonated molecule $[\text{C}_{10}\text{H}_9\text{BrO} + \text{H}]^+$ is 224.9910. Experimental data confirms this with a found value of 224.9910, validating the molecular formula.^[5]

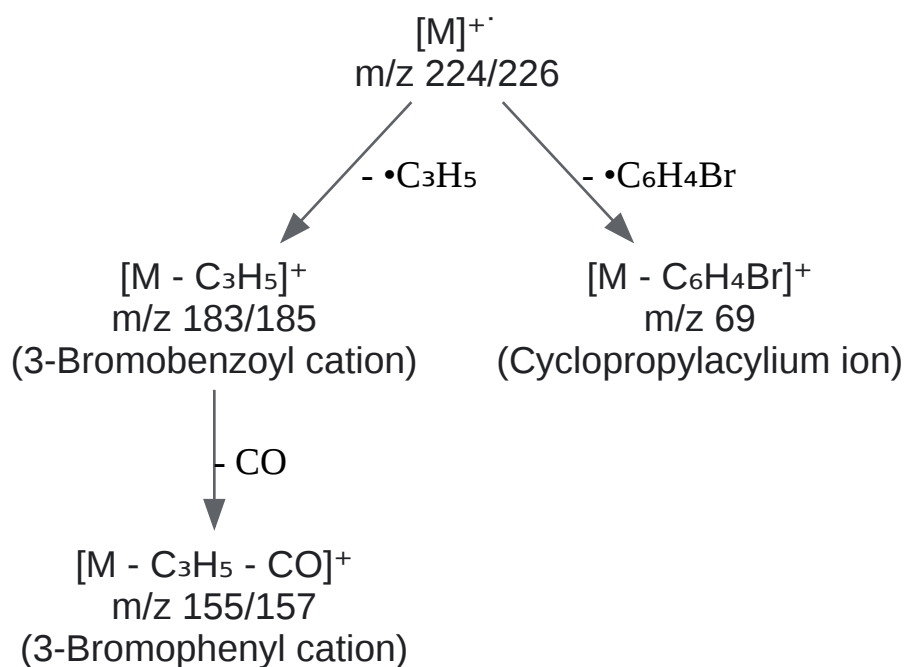
Key Fragmentation Pathways

The primary fragmentation involves the cleavage of bonds adjacent to the carbonyl group, which are the most labile.

Table 4: Predicted Major Mass Fragments

m/z ($^{79}\text{Br}/^{81}\text{Br}$)	Relative Intensity	Proposed Fragment Ion
224 / 226	High	$[\text{C}_{10}\text{H}_9\text{BrO}]^+$ (Molecular Ion)
183 / 185	Very High	$[\text{C}_7\text{H}_4\text{BrO}]^+$ (Loss of $\bullet\text{C}_3\text{H}_5$)
155 / 157	Medium	$[\text{C}_6\text{H}_4\text{Br}]^+$ (Loss of CO from 183/185)

| 69 | High | $[\text{C}_4\text{H}_5\text{O}]^+$ (Loss of $\bullet\text{C}_6\text{H}_4\text{Br}$) |



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Caption: Proposed electron ionization (EI) fragmentation pathway for the title compound.

Experimental Protocol: GC-MS Data Acquisition

Gas Chromatography-Mass Spectrometry (GC-MS) is ideal for volatile and thermally stable compounds like this one.

- Sample Preparation: Prepare a dilute solution of the compound (~1 mg/mL) in a volatile solvent like dichloromethane or ethyl acetate.
- GC Method:
 - Injector: 250 °C, Split mode (e.g., 50:1).
 - Column: Standard non-polar column (e.g., HP-5MS, 30 m x 0.25 mm x 0.25 μm).
 - Oven Program: Start at 100 °C, hold for 2 min, ramp to 280 °C at 20 °C/min, hold for 5 min.
- MS Method:

- Ion Source: Electron Ionization (EI) at 70 eV.
- Source Temperature: 230 °C.
- Scan Range: m/z 40-450.

Conclusion

The structural identity of **(3-Bromophenyl)(cyclopropyl)methanone** is definitively confirmed through a combination of NMR, IR, and MS techniques. ¹H and ¹³C NMR establish the precise carbon-hydrogen framework. IR spectroscopy confirms the presence of the key aryl ketone functional group. Mass spectrometry validates the molecular weight and elemental composition, while its fragmentation pattern provides a final layer of structural proof. The protocols and interpretations outlined in this guide provide a robust, self-validating framework for researchers requiring rigorous analytical characterization of this important chemical intermediate.

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Sources

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